

# An In-depth Technical Guide to the Mineralogical Associations of Cummingtonite

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## Compound of Interest

Compound Name: CUMMINGTONITE

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## Introduction

**Cummingtonite**, a monoclinic amphibole with the general chemical formula  $(\text{Mg}, \text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$ , is a key indicator mineral in metamorphic petrology.[1] Its presence and association with other minerals provide valuable insights into the pressure, temperature, and compositional conditions of rock formation and subsequent metamorphic events. This technical guide offers a comprehensive overview of the common mineral assemblages associated with **cummingtonite**, supported by quantitative data, detailed experimental protocols for analysis, and visual representations of these complex relationships.

## Mineralogical Associations of Cummingtonite

**Cummingtonite** is predominantly found in medium-grade metamorphic rocks, particularly those with magnesium- and iron-rich compositions.[1][2][3][4][5][6] Its formation is typically associated with the metamorphism of mafic and ultramafic rocks, as well as iron formations.[1][2][3][4][5][6] The specific mineral assemblage coexisting with **cummingtonite** is highly dependent on the protolith chemistry and the metamorphic grade, ranging from greenschist to amphibolite and even granulite facies conditions.[1][7][8]

Common minerals found in association with **cummingtonite** include:

- Amphiboles: Hornblende, Actinolite, Anthophyllite, Gedrite, Grunerite[2][3][4][5][9][10]

- Pyroxenes: Orthopyroxene (Hypersthene), Clinopyroxene[2][5][7]
- Garnet: Primarily almandine-rich varieties[4][9]
- Micas: Biotite[4][9]
- Chlorite: Magnesium-rich clinochlore[2][4][5][9]
- Olivine[7]
- Plagioclase Feldspar[4][9]
- Quartz[1][4][7][9]
- Iron Oxides: Magnetite, Hematite[1][4][7][9][10]
- Other Minerals: Talc, Serpentine-antigorite minerals[2][5]

The coexistence of these minerals with **cummingtonite** defines specific metamorphic facies and provides constraints for thermodynamic modeling of petrogenetic processes. For instance, the association of **cummingtonite** with orthopyroxene and quartz generally indicates higher temperatures.[7]

## Quantitative Data on Cummingtonite Associations

The chemical composition of **cummingtonite** and its coexisting minerals provides quantitative constraints on the pressure and temperature conditions of metamorphism. The following tables summarize representative data from various studies.

Table 1: Mineral Compositions (Electron Microprobe Data) of Coexisting **Cummingtonite** and Hornblende in Amphibolite

Oxide (wt%)	Cummingtonite	Hornblende
SiO <sub>2</sub>	52.10	45.80
TiO <sub>2</sub>	0.15	1.20
Al <sub>2</sub> O <sub>3</sub>	1.80	10.50
FeO	25.50	15.20
MnO	0.80	0.20
MgO	15.50	12.30
CaO	1.20	11.80
Na <sub>2</sub> O	0.10	1.50
K <sub>2</sub> O	0.05	0.80
Total	97.20	99.30

Note: Data are representative and compiled from multiple sources. Actual compositions can vary significantly based on the specific geological setting.

Table 2: Estimated Pressure-Temperature (P-T) Conditions for **Cummingtonite**-Bearing Assemblages

Rock Type	Associated Minerals	Temperature (°C)	Pressure (kbar)
Metamorphosed Iron Formation	Grunerite, Magnetite, Quartz	550 - 650	3 - 5
Amphibolite	Hornblende, Plagioclase, Garnet	600 - 750	5 - 8
Granulite	Orthopyroxene, Clinopyroxene, Garnet	750 - 850	7 - 10
Calc-silicate Rock	Hornblende, Calcite, Garnet, Plagioclase	550 - 600	6.5 ± 0.6

Data synthesized from various petrological studies and thermodynamic models.<sup>[7][8]</sup>

## Experimental Protocols for Mineral Analysis

The characterization of **cummingtonite** and its associated minerals involves a multi-faceted approach combining petrographic analysis with advanced analytical techniques.

### Sample Preparation

- **Thin Section Preparation:** A slice of the rock sample is mounted on a glass slide and ground down to a standard thickness of 30 micrometers. This allows for the examination of the rock's texture and mineralogy using a petrographic microscope.
- **Polished Section Preparation:** For electron microprobe analysis, a highly polished surface of the rock chip or thin section is prepared to ensure a flat and smooth surface for the electron beam interaction.

### Petrographic Microscopy

- **Transmitted Light Microscopy:** The thin section is examined using a polarizing microscope to identify the constituent minerals based on their optical properties, such as color, pleochroism, birefringence, and extinction angle. Textural relationships, such as grain size, shape, and the spatial distribution of minerals, are also documented.
- **Reflected Light Microscopy:** This technique is used to identify opaque minerals, such as magnetite and other oxides, based on their reflectance and color.

### Electron Probe Microanalysis (EPMA)

- **Instrumentation:** An electron probe microanalyzer is used to obtain quantitative chemical compositions of individual mineral grains.
- **Procedure:**
  - A focused beam of electrons is directed onto the polished surface of the mineral grain.
  - The interaction of the electron beam with the sample generates characteristic X-rays for each element present.

- Wavelength-dispersive spectrometers (WDS) are used to measure the intensity of these X-rays.
- The intensity data is then compared to that of known standards to calculate the concentration of each element.
- An accelerating voltage of 15 kV and a beam current of 10-20 nA are typically used for silicate mineral analysis.

## Thermodynamic Modeling

- Software: Programs such as THERMOCALC or MELTS are used to calculate phase equilibria and construct pressure-temperature (P-T) diagrams.
- Input Data: The bulk rock composition, obtained from whole-rock geochemical analysis, and the chemical compositions of the individual minerals, determined by EPMA, are used as input for the models.
- Output: The models generate P-T diagrams that show the stability fields of different mineral assemblages, allowing for the determination of the metamorphic conditions under which the rock formed.

## Visualizations

### Signaling Pathways and Logical Relationships

The formation of **cummingtonite** and its associated minerals is a result of complex metamorphic reactions. The following diagram illustrates the general paragenetic sequence in a metamorphosed iron formation.

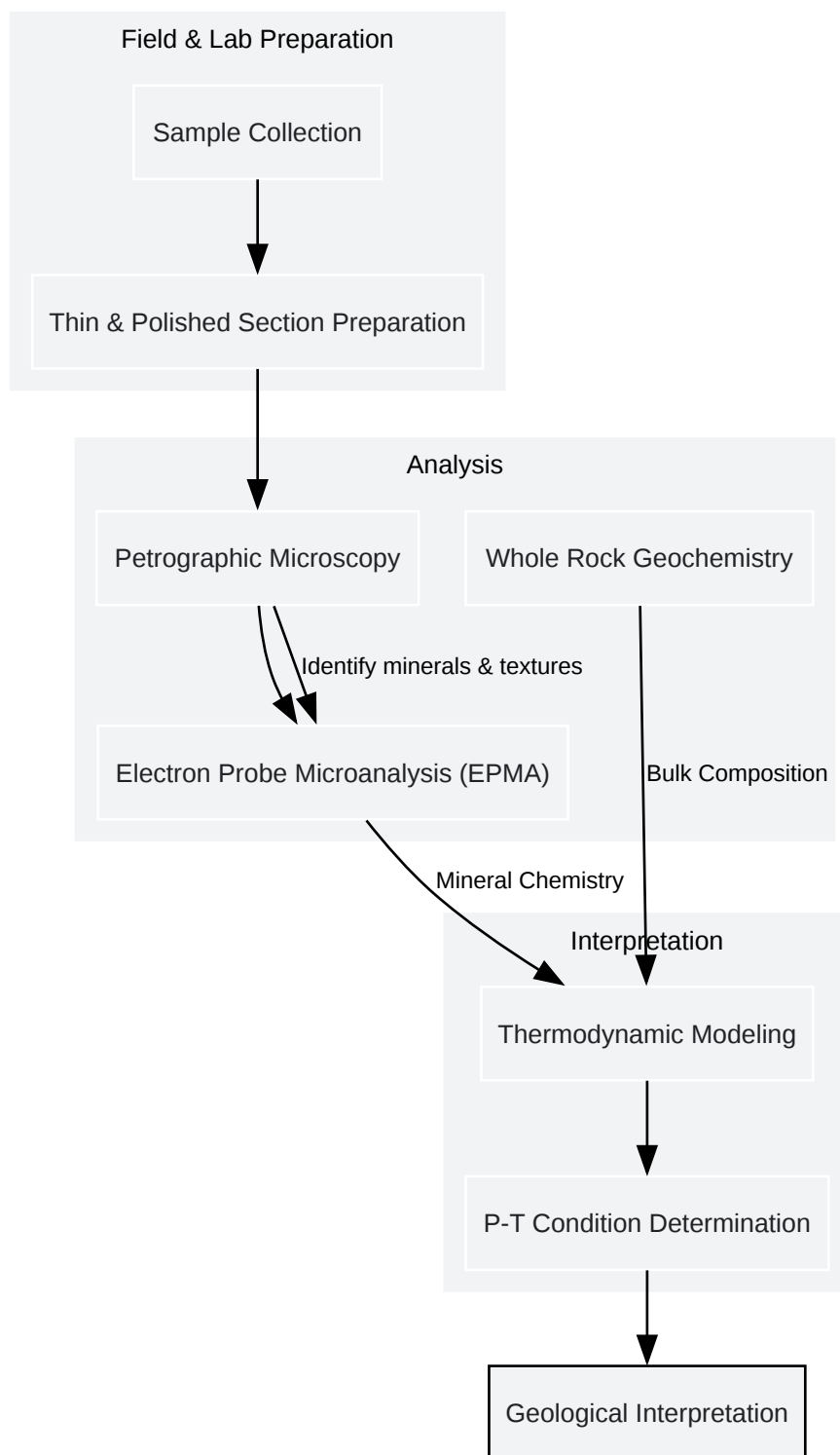


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Caption: Generalized metamorphic pathway for the formation of **cummingtonite** in iron formations.

## Experimental Workflow

The following diagram outlines the typical workflow for the analysis of a **cummingtonite**-bearing rock sample.



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Caption: Standard experimental workflow for the petrological analysis of **cummingtonite**-bearing rocks.

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